

Personal protective equipment for handling 1-Chloro-4-iodobenzene

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Compound of Interest

Compound Name: 1-Chloro-4-iodobenzene

Cat. No.: B104392

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Essential Safety and Handling Guide for 1-Chloro-4-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Chloro-4-iodobenzene** (CAS No. 637-87-6). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

1-Chloro-4-iodobenzene is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[1] Appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:

- Gloves: Chemical-resistant gloves are required. Always inspect gloves for integrity before use.[\[2\]](#)
- Lab Coat: A standard laboratory coat should be worn.
- Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: In case of insufficient ventilation or when handling the powder, a NIOSH-approved N95 dust mask or higher-level respirator is necessary.

Quantitative Data Summary

Property	Value	Source
CAS Number	637-87-6	[1]
Molecular Formula	C6H4ClI	
Molecular Weight	238.45 g/mol	[3]
Appearance	White to yellow or orange powder/crystal	[4]
Melting Point	54.0 to 57.0 °C	[4]
Boiling Point	227 °C	[4]

Operational Plan for Safe Handling

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition from the handling area.[\[5\]](#)
- Have appropriate spill cleanup materials available.

2. Handling Procedure:

- Wash hands thoroughly before and after handling.[1]
- Avoid direct contact with the skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the area where the chemical is handled.[4][7]
- Avoid the formation of dust and aerosols.[5][8]
- Weigh and transfer the solid material carefully to minimize dust generation.
- Keep the container tightly closed when not in use.[8][9]

3. Accidental Release Measures:

- In case of a spill, evacuate the area.[5]
- Wear the appropriate PPE, including respiratory protection.
- Sweep up the spilled solid material, taking care not to create dust, and place it into a suitable, labeled container for disposal.[2]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

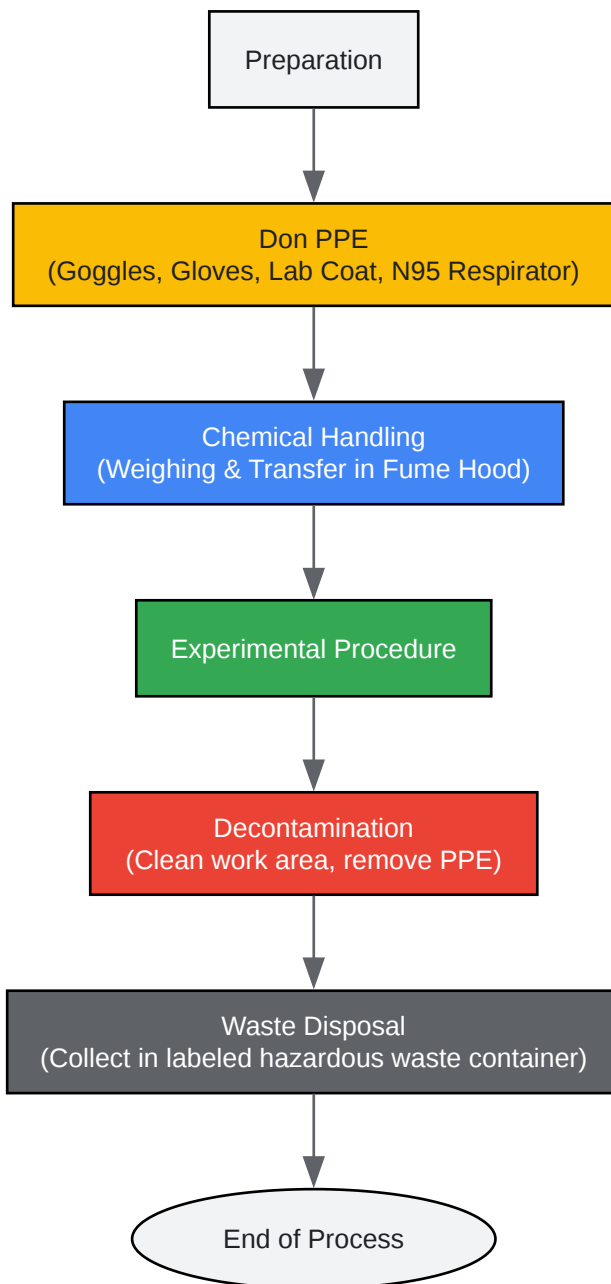
All waste containing **1-Chloro-4-iodobenzene** must be treated as hazardous waste.

- Waste Collection: Collect waste material and any contaminated items (e.g., gloves, weighing paper) in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of the waste through a licensed hazardous waste disposal company.[1][4][8] Do not dispose of it down the drain or in regular trash.[5][7]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for the safe handling of **1-Chloro-4-iodobenzene**.

Workflow for Safe Handling of 1-Chloro-4-iodobenzene

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